

# Physical properties of isooctane: boiling point, density, viscosity.

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## Compound of Interest

Compound Name: *Isooctane*

Cat. No.: *B107328*

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An In-depth Technical Guide to the Physical Properties of **Isooctane** (2,2,4-Trimethylpentane)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **isooctane** (2,2,4-trimethylpentane), a compound of significant interest in various scientific and industrial fields, including its use as a standard reference fuel and a non-polar solvent.<sup>[1][2][3]</sup> This document details its boiling point, density, and viscosity, presenting quantitative data in a structured format and outlining the experimental methodologies used for their determination.

## Quantitative Physical Properties of Isooctane

The physical properties of **isooctane** are well-characterized. The following table summarizes key quantitative data for its boiling point, density, and viscosity under specified conditions.

Physical Property	Value	Conditions (Temperature, Pressure)
Boiling Point	~99.2 °C - 99.3 °C	Standard Atmospheric Pressure
Density	0.6919 g/mL	20°C[4]
0.6878 g/mL	25°C[4]	
691.853 kg/m <sup>3</sup>	20°C and 0.1 MPa[5]	
Viscosity	0.50 cP	20°C[4][6]
0.503 cSt (kinematic)	20°C[7][8][9]	

## Experimental Protocols for Property Determination

Accurate measurement of physical properties is critical for the reliable application of **isooctane** in research and industry. The following sections detail the methodologies employed to determine its boiling point, density, and viscosity.

### Determination of Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[10] For high-purity substances like **isooctane**, this is typically a sharp, constant temperature during phase transition.[10] A common and precise method is distillation.[11]

Methodology: Distillation with Precision Temperature Measurement[12]

- Apparatus: The setup consists of a distillation flask containing the **isooctane** sample, a jacketed distillation column to ensure thermal equilibrium, a condenser to liquefy the vapor, and a collection vessel.[12][13] For high-precision work, a 25-ohm platinum resistance thermometer is inserted into the column to measure the temperature of the vapor phase.[12] A high-precision barometer, such as a Fuess Standard, is used to accurately measure the atmospheric pressure, which can be corrected to 760 mm Hg.[12]
- Procedure:

- The **isooctane** sample is placed in the distillation flask.
- The apparatus is assembled, ensuring the thermometer bulb is positioned correctly in the vapor path, just below the side arm leading to the condenser.[\[14\]](#)
- The sample is heated gently. The jacket of the column is also heated to a temperature that allows for only slight condensation within the column, ensuring an adiabatic state.[\[12\]](#)
- As the **isooctane** boils, its vapor travels up the column and surrounds the thermometer bulb before entering the condenser.[\[14\]](#)
- The temperature is recorded when it stabilizes, which indicates that the vapor, liquid, and thermometer have reached thermal equilibrium. This stable temperature is the boiling point at the measured atmospheric pressure.[\[11\]](#)[\[12\]](#)
- Data Analysis: The observed boiling point is corrected to standard pressure (760 mmHg or 101.325 kPa) using established correction factors if the experimental pressure deviates.[\[12\]](#)  
The reproducibility of this method can be better than 0.002°C.[\[12\]](#)

## Determination of Density

Density is the mass of a substance per unit volume.[\[6\]](#) It is highly dependent on temperature and, to a lesser extent, pressure.[\[5\]](#)

Methodology I: Pycnometry[\[15\]](#)

- Apparatus: A glass pycnometer, which is a flask with a precisely known volume, is used. An analytical balance is required for accurate mass measurements.
- Procedure:
  - The empty pycnometer is cleaned, dried, and its mass is accurately measured.
  - The pycnometer is filled with the **isooctane** sample, ensuring no air bubbles are trapped. The temperature of the sample is allowed to equilibrate to a known, constant value (e.g., 20°C) in a temperature-controlled bath.
  - The pycnometer is carefully filled to its calibration mark, and any excess liquid is removed.

- The filled pycnometer is weighed again to determine the mass of the **isooctane**.
- Data Analysis: The density ( $\rho$ ) is calculated by dividing the mass of the **isooctane** ( $m$ ) by the known volume of the pycnometer ( $V$ ):  $\rho = m/V$ . The uncertainty for this method is typically around  $\pm 0.05 \text{ kg}\cdot\text{m}^{-3}$ .[\[15\]](#)

#### Methodology II: Vibrating-Wire or Two-Sinker Magnetic-Suspension Densimeter[\[5\]](#)[\[15\]](#)

- Apparatus: These are highly accurate, absolute methods for density measurement over a range of temperatures and pressures.[\[5\]](#) A two-sinker magnetic-suspension densimeter, for instance, involves two sinkers of different materials (e.g., tantalum and titanium) but similar mass.[\[5\]](#)
- Procedure:
  - The sinkers are suspended in the **isooctane** sample within a pressure- and temperature-controlled cell.
  - A magnetic field is used to lift each sinker in turn, and the magnetic force required is measured.
  - The difference in the forces required to lift the two sinkers is related to the buoyant force exerted by the fluid, from which the fluid's density can be precisely calculated.
- Data Analysis: This technique allows for the certification of standard reference materials and can provide density measurements over wide temperature (e.g.,  $-50^{\circ}\text{C}$  to  $160^{\circ}\text{C}$ ) and pressure (e.g., 0.1 MPa to 30 MPa) ranges.[\[5\]](#)

## Determination of Viscosity

Viscosity is a measure of a fluid's internal resistance to flow.[\[16\]](#)[\[17\]](#)

#### Methodology I: Vibrating-Wire Viscometry[\[15\]](#)[\[18\]](#)

- Apparatus: This instrument measures both density and viscosity simultaneously. It consists of a thin wire (often tungsten) that is made to oscillate in the fluid sample.[\[15\]](#)
- Procedure:

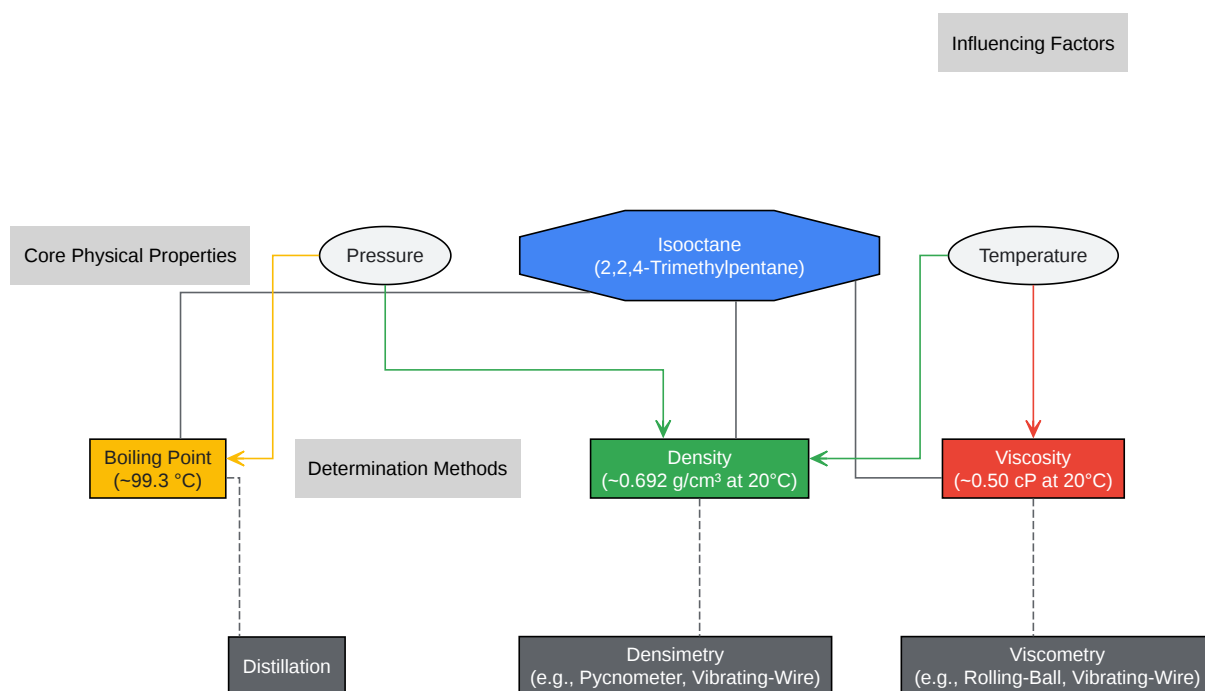
- The **isooctane** sample is placed in the measurement cell containing the vibrating wire.
- The wire is forced to oscillate at a resonant frequency by an applied electromagnetic field.
- The instrument measures the damping of the oscillation and the shift in the resonant frequency, which are both dependent on the density and viscosity of the surrounding fluid.
- Data Analysis: By solving the equations of motion for the wire, both the density and viscosity of the **isooctane** can be determined. This method is particularly useful for measurements at low temperatures and high pressures.<sup>[15]</sup> The estimated uncertainty for viscosity measurement with this method is typically around  $\pm 2.5\%$ .<sup>[15]</sup>

#### Methodology II: Rolling-Ball Viscometer<sup>[18]</sup>

- Apparatus: This method involves a precisely machined tube and a ball. The tube is filled with the **isooctane** sample and placed at a specific angle.
- Procedure:
  - The time it takes for the ball to travel a known distance down the inclined tube is measured.
  - The movement of the ball is resisted by the viscous drag of the fluid.
- Data Analysis: The viscosity is calculated based on the ball's terminal velocity, the densities of the ball and the fluid, the tube's geometry, and the angle of inclination. This method is suitable for measurements under extreme conditions, such as high temperatures (up to 523 K) and pressures (up to 242 MPa).<sup>[18]</sup>

## Logical Relationships of Isooctane's Physical Properties

The physical properties of a pure compound like **isooctane** are interconnected and influenced by external conditions. The following diagram illustrates these relationships.



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Caption: Interrelation of **Isooctane**'s physical properties with external factors and measurement methods.

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